

Safeguarding Your Research: A Comprehensive Guide to Handling RS102895 Hydrochloride

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Compound of Interest

Compound Name: RS102895 hydrochloride

Cat. No.: B1662833

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For Immediate Reference: Key Safety and Logistical Information for **RS102895 Hydrochloride**

This guide provides essential safety protocols, operational plans, and disposal procedures for the handling of **RS102895 hydrochloride** in a laboratory setting. Designed for researchers, scientists, and drug development professionals, this document aims to be your preferred source for ensuring a safe and efficient workflow when working with this compound.

Personal Protective Equipment (PPE) and Engineering Controls

Given the hazard classification of **RS102895 hydrochloride**, a stringent PPE and engineering control regimen is mandatory to minimize exposure and ensure personnel safety.

Primary Engineering Control: Chemical Fume Hood All handling of **RS102895 hydrochloride** powder and solutions should be conducted within a certified chemical fume hood to mitigate the risk of inhalation.

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles are required at all times when handling **RS102895 hydrochloride**. A face shield should be worn in situations where splashing is a significant risk.

- **Hand Protection:** Nitrile gloves are the minimum requirement. For prolonged handling or in the event of a spill, double-gloving is recommended. Change gloves immediately if they become contaminated.
- **Body Protection:** A standard laboratory coat must be worn and fully buttoned. For larger quantities or tasks with a higher risk of spillage, a chemically resistant apron is advised.
- **Respiratory Protection:** If work cannot be conducted in a fume hood, a NIOSH-approved respirator with an appropriate particulate filter is mandatory.

Operational Plan: Safe Handling and Storage

Adherence to a strict operational plan is critical for the safe handling and storage of RS1t02895 hydrochloride.

Storage:

- Store in a tightly sealed, properly labeled container.
- Keep in a cool, dry, and well-ventilated area.
- Segregate from incompatible materials.

Handling:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly and the chemical fume hood is functioning properly.
- **Weighing:** To prevent inhalation of the powder, weigh the compound within the fume hood.
- **Solution Preparation:** When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- **Post-Handling:** Thoroughly wash hands and any exposed skin with soap and water after handling is complete.

Disposal Plan

Proper disposal of **RS102895 hydrochloride** and its containers is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Collection:** All waste materials contaminated with **RS102895 hydrochloride**, including unused compound, contaminated PPE, and cleaning materials, must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- **Waste Segregation:** Do not mix this waste with other chemical waste streams unless compatibility has been confirmed.
- **Disposal Method:** Dispose of the hazardous waste through your institution's designated hazardous waste management program, following all local, state, and federal regulations.
- **Empty Containers:** "Empty" containers that previously held **RS102895 hydrochloride** should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous waste. The decontaminated container can then be disposed of as regular laboratory waste.

Quantitative Data Summary

The following table summarizes key quantitative data for **RS102895 hydrochloride**.

Property	Value	Source
Molecular Weight	426.86 g/mol	[1]
Purity	≥98% (HPLC)	[1]
IC50 (CCR2b)	0.36 μM	[1]
IC50 (CCR1)	17.8 μM	[1]
Solubility (DMSO)	32.01 mg/mL (75 mM)	[1]

Experimental Protocol: Responding to a Solid Spill

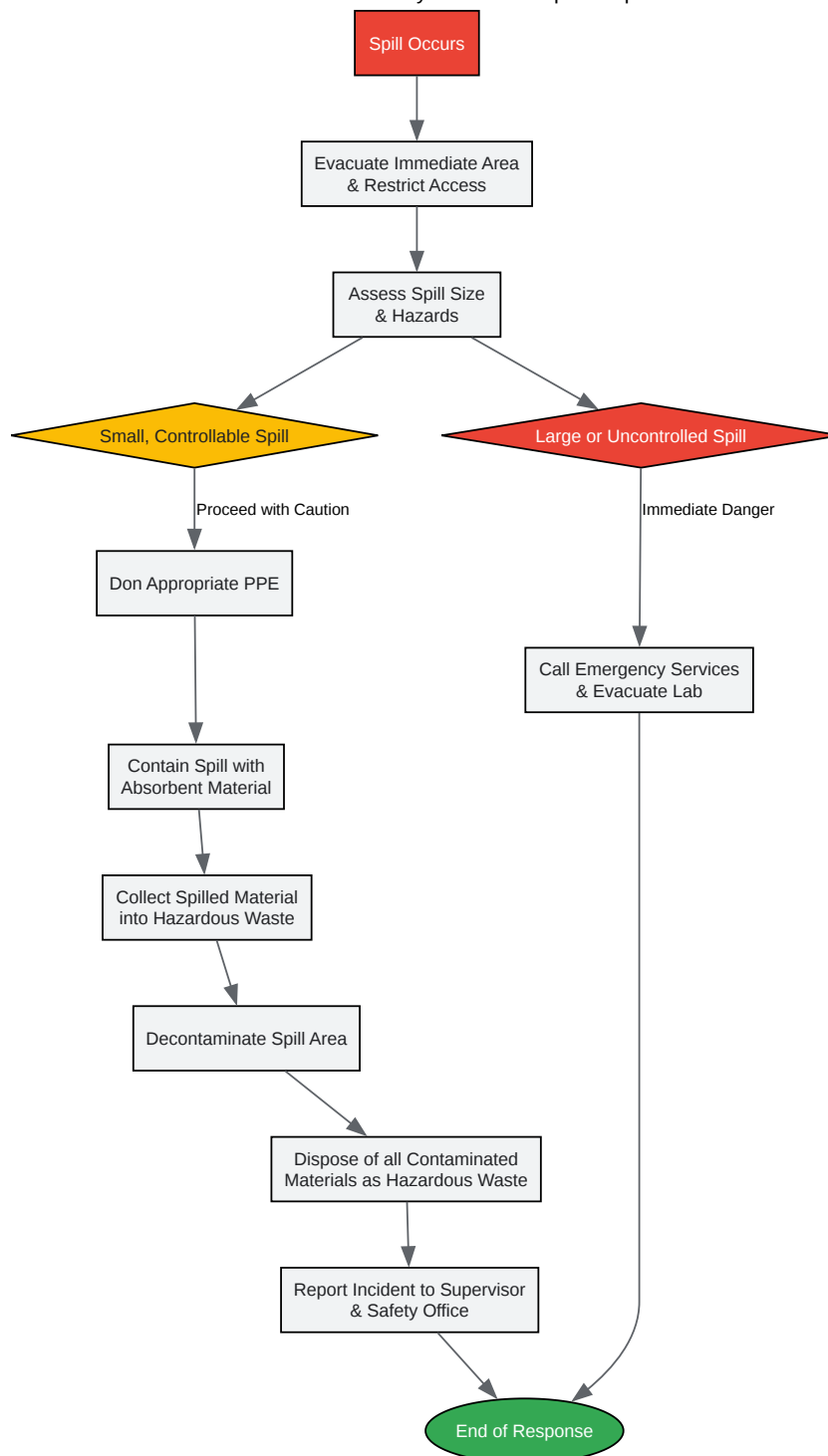
In the event of a solid spill of **RS102895 hydrochloride**, follow this step-by-step protocol to ensure a safe and effective cleanup.

- **Evacuate and Secure the Area:** Immediately alert others in the vicinity and evacuate the immediate area of the spill. Restrict access to the contaminated zone.
- **Don Appropriate PPE:** Before initiating cleanup, don the following PPE: double nitrile gloves, chemical safety goggles, a face shield, a lab coat, and a NIOSH-approved respirator.
- **Contain the Spill:** Gently cover the spill with absorbent pads or granules to prevent the powder from becoming airborne.
- **Collect the Spilled Material:** Carefully scoop the contained material into a designated hazardous waste container using a plastic dustpan and brush. Avoid creating dust.
- **Decontaminate the Area:** Wipe the spill area with a cloth dampened with a suitable solvent (e.g., isopropanol), followed by soap and water. All cleaning materials must be disposed of as hazardous waste.
- **Doff PPE:** Remove PPE in a manner that avoids self-contamination and dispose of it in the hazardous waste container.
- **Wash Hands:** Thoroughly wash hands with soap and water.
- **Report the Incident:** Report the spill to your laboratory supervisor and institutional safety office.

Visual Workflow: Chemical Spill Response

The following diagram illustrates the logical workflow for responding to a chemical spill involving **RS102895 hydrochloride**.

Workflow for RS102895 Hydrochloride Spill Response

[Click to download full resolution via product page](#)Caption: Workflow for **RS102895 Hydrochloride** Spill Response.

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References

- 1. RS 102895 hydrochloride | Chemokine CC Receptors | Tocris Bioscience [tocris.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling RS102895 Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1662833#personal-protective-equipment-for-handling-rs102895-hydrochloride]

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